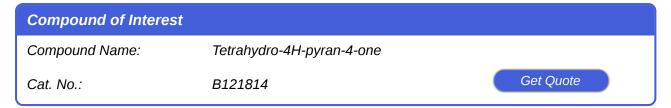


## Technical Guide to the Physical Properties of Tetrahydro-4H-pyran-4-one

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tetrahydro-4H-pyran-4-one**, a heterocyclic organic compound, is a colorless to light yellow liquid recognized for its utility as a versatile building block in organic synthesis.[1] Its unique six-membered ring structure containing an oxygen atom and a ketone functional group makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[2][3] This technical guide provides a comprehensive overview of the key physical properties of **Tetrahydro-4H-pyran-4-one**, outlines detailed experimental protocols for their determination, and presents a logical workflow for these characterizations.

## **Core Physical Properties**

The physical characteristics of a compound are critical for its handling, application, and integration into synthetic pathways. The following table summarizes the key physical properties of **Tetrahydro-4H-pyran-4-one**.



Property	Value	Units
Molecular Formula	C5H8O2	
Molecular Weight	100.12	g/mol [4]
Appearance	Colorless to light yellow liquid	
Boiling Point	166 - 166.5	°C
Density	1.084 (at 25 °C)	g/mL
Refractive Index	1.452 (at 20 °C)	
Flash Point	55	°C
Solubility	Miscible in water	
Vapor Pressure	1.69	mmHg (at 25°C)

## **Experimental Protocols**

Accurate determination of physical properties is fundamental to chemical research. The following sections detail the standard methodologies for measuring the key physical parameters of a liquid compound like **Tetrahydro-4H-pyran-4-one**.

## **Determination of Boiling Point**

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

#### Apparatus:

- · Heating mantle or oil bath
- Round-bottom flask
- Condenser
- Thermometer



· Boiling chips

#### Procedure:

- Place a small volume of Tetrahydro-4H-pyran-4-one into the round-bottom flask and add a
  few boiling chips to ensure smooth boiling.
- Set up a distillation apparatus with the flask connected to a condenser.
- Insert a thermometer into the neck of the flask, ensuring the bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- · Begin heating the flask gently.
- Record the temperature at which the liquid boils and a steady stream of condensate is observed in the condenser. This temperature is the boiling point.

## **Determination of Density**

Density is the mass of a substance per unit volume.

#### Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance

#### Procedure:

- Thoroughly clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with **Tetrahydro-4H-pyran-4-one**, ensuring no air bubbles are trapped.
- Place the stopper and wipe any excess liquid from the outside.
- · Weigh the filled pycnometer.
- The mass of the liquid is the difference between the mass of the filled and empty pycnometer.



 Calculate the density by dividing the mass of the liquid by the known volume of the pycnometer.

### **Determination of Refractive Index**

The refractive index measures how much the path of light is bent, or refracted, when entering a substance.

#### Apparatus:

- Abbe refractometer
- Constant temperature water bath

#### Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Apply a few drops of **Tetrahydro-4H-pyran-4-one** to the surface of the prism.
- Close the prism and allow the sample to reach the desired temperature, typically 20°C, by circulating water from the constant temperature bath.
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Read the refractive index value from the scale.

## **Determination of Solubility**

Solubility is the ability of a substance to dissolve in a solvent.

#### Apparatus:

- Test tubes
- Vortex mixer



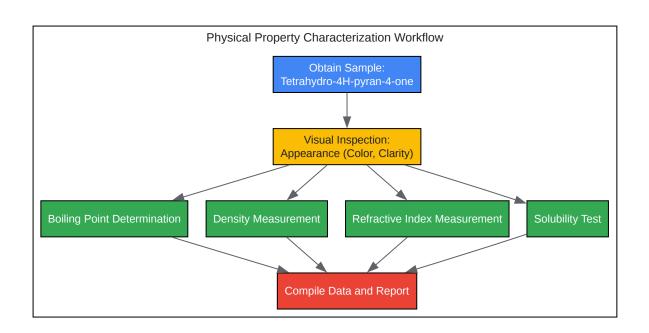
Graduated pipettes

#### Procedure (Qualitative):

- To a test tube, add a small, measured amount of **Tetrahydro-4H-pyran-4-one** (e.g., 0.1 mL).
- Add a small, measured volume of the solvent to be tested (e.g., 1 mL of water).
- Agitate the mixture vigorously using a vortex mixer for a set period.
- Visually inspect the solution for any signs of undissolved liquid (e.g., cloudiness, separate layers). If the solution is clear, the substance is considered soluble.

# Logical Workflow for Physical Property Determination

The following diagram illustrates the logical sequence of experiments for characterizing the physical properties of a liquid chemical sample like **Tetrahydro-4H-pyran-4-one**.





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Caption: Experimental workflow for determining the physical properties of a liquid sample.

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